

BBO-10203: A Preclinical Data Summary and Technical Guide

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Compound of Interest

Compound Name: BBO-10203

Cat. No.: B15541566

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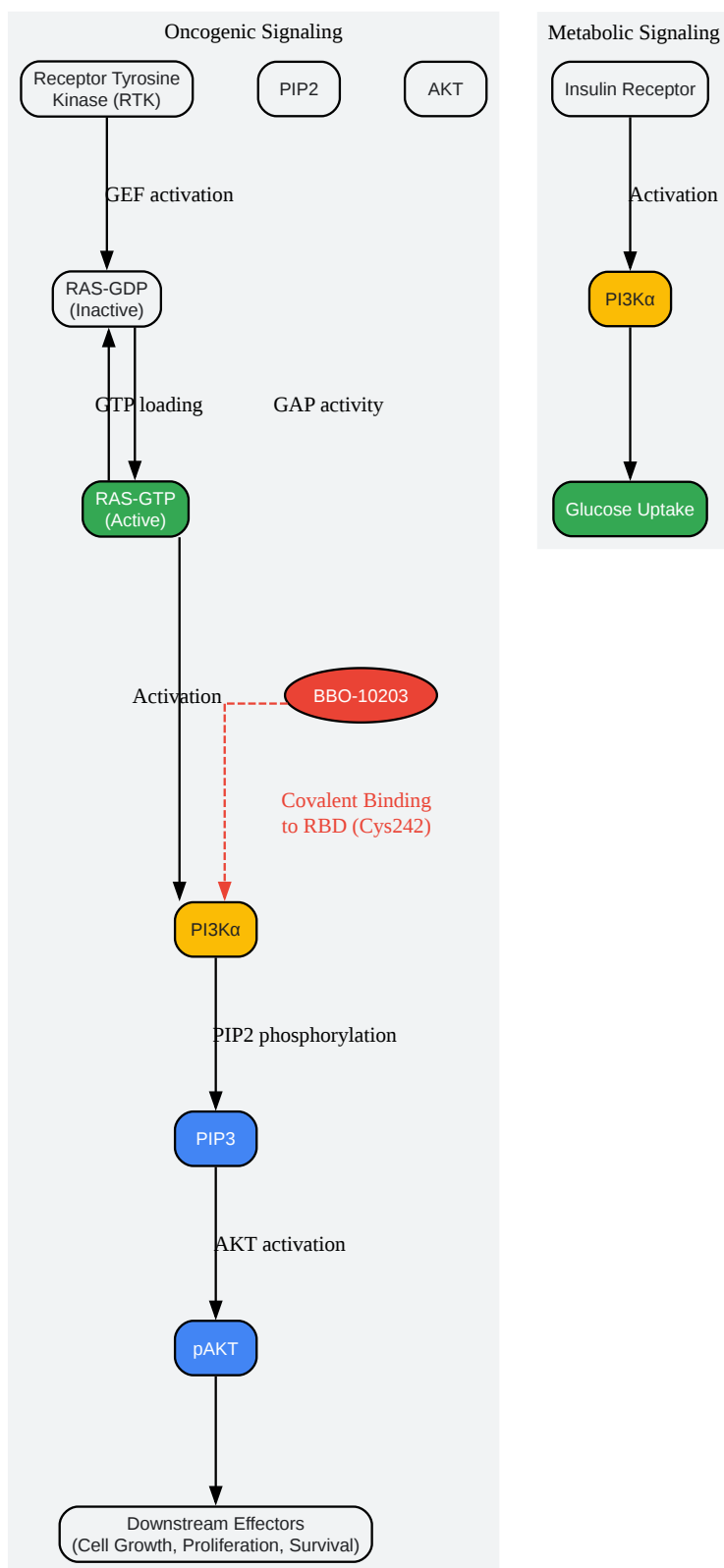
Introduction

BBO-10203 is a first-in-class, orally bioavailable small molecule designed to selectively inhibit the interaction between RAS proteins and phosphoinositide 3-kinase alpha (PI3K α).^{[1][2]} This novel mechanism of action aims to block RAS-mediated activation of the PI3K α /AKT signaling pathway, a critical driver in many human cancers, while avoiding the dose-limiting hyperglycemia associated with direct PI3K α kinase inhibitors.^{[2][3]} Preclinical data suggest that **BBO-10203** holds promise for the treatment of a variety of solid tumors, including those with KRAS mutations, PIK3CA mutations, and HER2 amplification.^{[3][4]} This technical guide provides a comprehensive summary of the preclinical data for **BBO-10203**, including detailed experimental protocols and quantitative data, to support further research and development efforts.

Mechanism of Action

BBO-10203 covalently binds to a specific cysteine residue (Cys242) within the RAS-binding domain (RBD) of the p110 α catalytic subunit of PI3K α .^[1] This covalent modification sterically hinders the interaction between PI3K α and all RAS isoforms (K-RAS, H-RAS, and N-RAS),

thereby preventing the RAS-GTP-mediated activation of PI3K α and subsequent downstream signaling through AKT.^{[1][5]} A key advantage of this "RAS:PI3K α breaker" approach is that it does not inhibit the catalytic activity of PI3K α directly, thus preserving insulin-mediated glucose metabolism, which is not dependent on RAS-PI3K α interaction.^{[2][3]}



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Caption: BBO-10203 Mechanism of Action.

Quantitative Data Summary

In Vitro Activity

BBO-10203 demonstrates potent and selective inhibition of pAKT signaling in a variety of human cancer cell lines with diverse genetic backgrounds.

Cell Line	Cancer Type	Key Mutations	pAKT Inhibition IC50/EC50	Reference
BT-474	Breast Cancer	HER2 amp, PIK3CA K111N	IC50 < 0.1 pM	[6]
18 Breast Cancer Cell Lines	Breast Cancer	HER2 amp or PIK3CA mut	Mean EC50: 3.2 nM	[2]
HER2-amplified cell lines	Various	HER2 amp	IC50 < 10 nM	[7]
KYSE-410	Esophageal Squamous Cell Carcinoma	HER2 amp, KRAS G12C	-	[8]
NCI-H358	Non-Small Cell Lung Cancer	KRAS G12C	-	[9]
NCI-H2122	Non-Small Cell Lung Cancer	KRAS G12C	-	[9]
SW620	Colorectal Cancer	KRAS G12V	-	[9]
MCF7	Breast Cancer	PIK3CA E545K	-	[2]
MDA-MB-453	Breast Cancer	HER2+, PIK3CA H1047R	-	[2]

Note: A comprehensive list of IC50/EC50 values for all tested cell lines is not publicly available.

In Vivo Efficacy

BBO-10203 exhibits robust anti-tumor activity in various xenograft models, both as a monotherapy and in combination with standard-of-care agents.

Xenograft Model	Cancer Type	Treatment	Dosing	Tumor Growth Inhibition (TGI) / Outcome	Reference
BT-474	Breast Cancer	BBO-10203	100 mg/kg, oral, daily	88% TGI	[2]
KYSE-410	Esophageal Squamous Cell Carcinoma	BBO-10203	30 mg/kg, oral, daily	Significant tumor regression	[8]
KYSE-410	Esophageal Squamous Cell Carcinoma	BBO-10203	1-100 mg/kg, oral, single dose	Dose-dependent pAKT inhibition (max ~80% at 30 mg/kg)	[8]
Various CDX and PDX models	KRAS mutant cancers	BBO-10203	Not specified	Average TGI > 70%	[10]
BT-474, MDA-MB-453	Breast Cancer	BBO-10203 + Trastuzumab	Not specified	Enhanced anti-tumor activity	[2]
MCF7	Breast Cancer	BBO-10203 + Fulvestrant or Palbociclib	Not specified	Enhanced anti-tumor activity	[2]
NCI-H358, NCI-H2122	Non-Small Cell Lung Cancer	BBO-10203 + BBO-8520 (KRAS G12C inhibitor)	Not specified	Combination activity observed	[9]
SW620	Colorectal Cancer	BBO-10203 + Irinotecan	Not specified	Combination activity observed	[9]

Pharmacokinetics and Safety

Parameter	Value/Observation	Species	Reference
Oral Bioavailability	Good, with dose-proportional plasma levels	Mouse	[11]
Glucose Metabolism	No induction of hyperglycemia or hyperinsulinemia in oral glucose tolerance tests	Mouse	[2] [8]
Safety	Well-tolerated in preclinical species	Mouse	[12]

Experimental Protocols

pAKT Inhibition Assay (Western Blot)

- **Cell Culture and Treatment:** Human cancer cell lines are seeded in appropriate growth medium and allowed to adhere overnight. Cells are then treated with a dose range of **BBO-10203** or vehicle control for a specified period (e.g., 4 hours).
- **Cell Lysis:** Following treatment, cells are washed with ice-cold PBS and lysed with a suitable lysis buffer containing protease and phosphatase inhibitors.
- **Protein Quantification:** The total protein concentration of each lysate is determined using a standard protein assay (e.g., BCA assay).
- **SDS-PAGE and Western Blotting:** Equal amounts of protein from each sample are separated by sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE) and transferred to a polyvinylidene difluoride (PVDF) membrane.
- **Immunoblotting:** The membrane is blocked and then incubated with primary antibodies specific for phosphorylated AKT (pAKT) (e.g., Ser473) and total AKT. A loading control antibody (e.g., β -actin or GAPDH) is also used.

- **Detection:** After washing, the membrane is incubated with appropriate horseradish peroxidase (HRP)-conjugated secondary antibodies. The protein bands are visualized using an enhanced chemiluminescence (ECL) detection system.
- **Quantification:** The intensity of the pAKT and total AKT bands is quantified using densitometry software. The pAKT/total AKT ratio is calculated and normalized to the vehicle control.

Cell Viability/Clonogenic Assay

- **Cell Seeding:** Cells are seeded at a low density in multi-well plates.
- **Compound Treatment:** The following day, cells are treated with various concentrations of **BBO-10203**, alone or in combination with other agents. Media and compounds are replenished periodically (e.g., twice a week).
- **Incubation:** Plates are incubated for an extended period (e.g., 7-14 days) to allow for colony formation.
- **Colony Staining and Quantification:** Colonies are fixed and stained with a solution such as crystal violet. The number and/or area of colonies are quantified using imaging software or a plate reader. Cell confluence can also be monitored over time using an automated imaging system like the Incucyte.^[1]

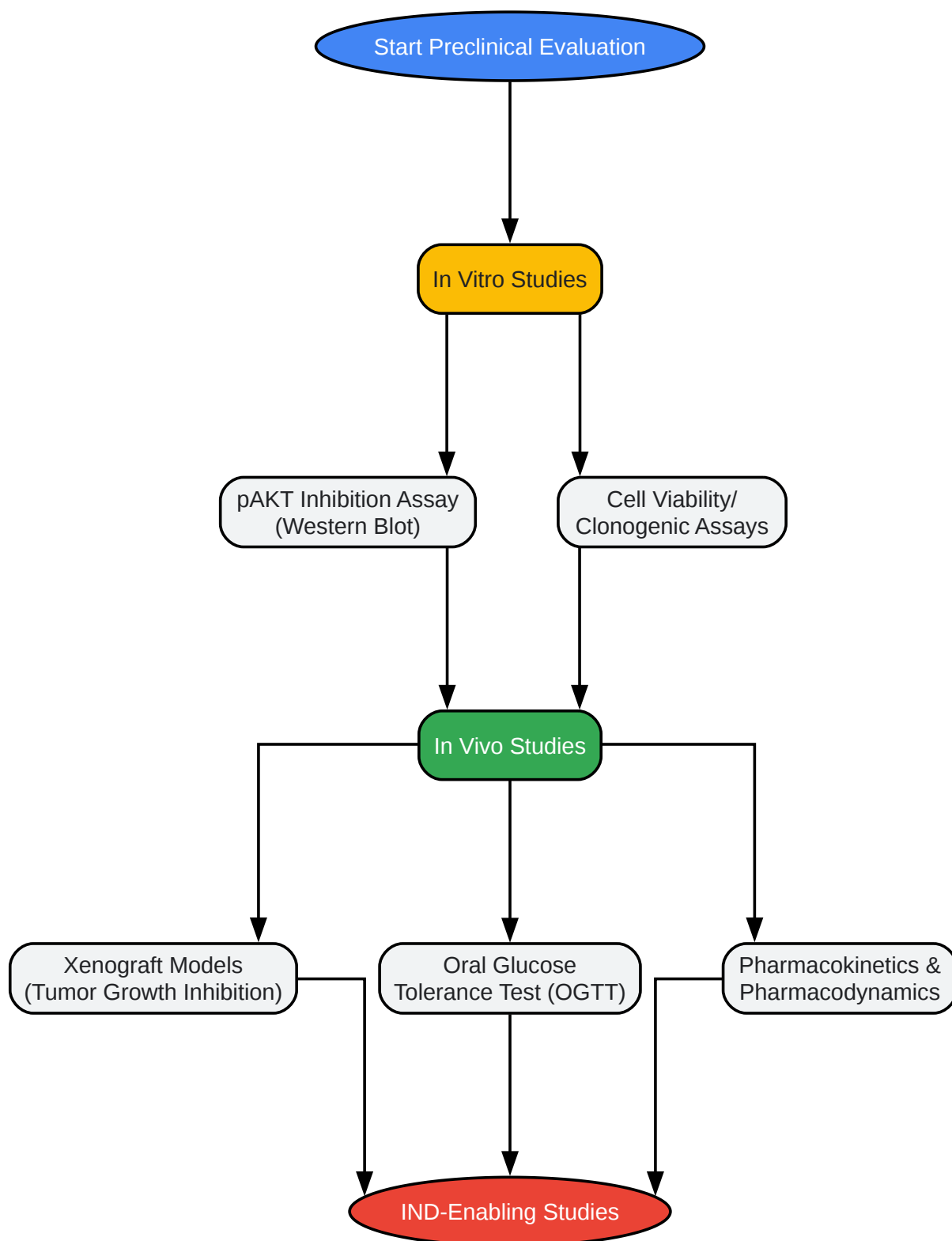
In Vivo Xenograft Studies

- **Cell Implantation:** A suspension of human tumor cells is subcutaneously injected into the flank of immunocompromised mice (e.g., nude mice).
- **Tumor Growth and Randomization:** Tumors are allowed to grow to a specified mean volume (e.g., 150-200 mm³). Mice are then randomized into treatment and control groups.
- **Drug Administration:** **BBO-10203** is administered orally at specified doses and schedules (e.g., daily). The vehicle control is administered to the control group.
- **Tumor Measurement:** Tumor volume is measured periodically (e.g., twice weekly) using calipers. Tumor volume is calculated using the formula: $(\text{Length} \times \text{Width}^2)/2$.

- Data Analysis: Tumor growth inhibition (TGI) is calculated at the end of the study. Statistical analysis is performed to compare tumor growth between treatment and control groups.

Oral Glucose Tolerance Test (OGTT) in Mice

- Fasting: Mice are fasted overnight (e.g., 16 hours) with free access to water.
- Baseline Glucose Measurement: A baseline blood glucose level is measured from a tail vein blood sample using a glucometer.
- Drug Administration: **BBO-10203** or vehicle is administered orally.
- Glucose Challenge: After a specified time post-drug administration (e.g., 60 minutes), a bolus of glucose (e.g., 2 g/kg) is administered orally.
- Blood Glucose Monitoring: Blood glucose levels are measured at various time points after the glucose challenge (e.g., 15, 30, 60, 90, and 120 minutes).
- Data Analysis: The area under the curve (AUC) for blood glucose levels is calculated and compared between treatment and control groups to assess the impact on glucose tolerance.



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Caption: BBO-10203 Preclinical Evaluation Workflow.

Conclusion

The preclinical data for **BBO-10203** strongly support its potential as a novel therapeutic agent for cancers driven by the RAS-PI3K α signaling pathway. Its unique mechanism of action, which selectively disrupts the RAS-PI3K α interaction without inhibiting the PI3K α kinase domain, translates to potent anti-tumor efficacy while mitigating the risk of hyperglycemia. The in vitro and in vivo studies demonstrate significant activity across a range of cancer models, both as a monotherapy and in combination with existing therapies. These promising preclinical findings have paved the way for the clinical evaluation of **BBO-10203** in patients with advanced solid tumors.^[5]

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